

Synthesis and structural formula of Glycine methyl ester hydrochloride.

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Compound of Interest

Compound Name: Glycine methyl ester hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, structural characteristics, and key properties of **Glycine Methyl Ester Hydrochloride**. The information is intended to support researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound is utilized.

Structural Formula and Properties

Glycine methyl ester hydrochloride is the hydrochloride salt of the methyl ester of glycine, a non-essential amino acid.[1][2] Its chemical structure is characterized by a protonated amine group, making it a stable, crystalline solid that is readily soluble in water.[1][2][3] The hydrochloride form is preferred for storage and handling as the free base, glycine methyl ester, is unstable and prone to polymerization.[1]

Structural Formula: [CH3O2CCH2NH3]CI

Key Properties:



Property	Value	Reference
Molecular Formula	C ₃ H ₈ CINO ₂	[1]
Molecular Weight	125.55 g/mol	[1][4]
Appearance	White crystalline powder/solid	[1][2][3]
Melting Point	175-176 °C	[1]
Solubility	Soluble in water, slightly soluble in ethanol	[2]
CAS Number	5680-79-5	[4]

Synthesis of Glycine Methyl Ester Hydrochloride

Several methods have been established for the synthesis of **glycine methyl ester hydrochloride**. The most common approaches involve the esterification of glycine in the presence of an acid catalyst. Below is a summary of quantitative data from various synthetic protocols.

Table 1: Comparison of Synthesis Methods for Glycine Methyl Ester Hydrochloride



Method	Reagent s	Solvent	Reactio n Time	Reactio n Temper ature	Yield	Purity	Melting Point (°C)
Thionyl Chloride	Glycine, Thionyl chloride (SOCl ₂)	Methanol	6.5 hours	66 °C (reflux)	100%	-	-
Acetyl Chloride	Glycine, Acetyl chloride	Methanol	5 hours	70 °C	90.68%	-	174-176
Hydroge n Chloride Gas	Glycine, Hydroge n chloride (gas)	Methanol	0.75 hours (after crystal precipitati on)	45 ±1 °C	95.64%	99.37% (NMR)	173.1- 173.3
Trimethyl silyl Chloride	Glycine, Trimethyl silyl chloride	Methanol	- (monitore d by TLC)	Room Temperat ure	Good to Excellent	-	-

Experimental Protocols

The following sections provide detailed methodologies for the key experiments cited in the synthesis of **glycine methyl ester hydrochloride**.

3.1. Thionyl Chloride Method[5][6]

This method utilizes thionyl chloride as a convenient source of HCl for the esterification reaction.

Materials:

• Glycine (8 mmol)



- Methanol (60 mL)
- Thionyl chloride (SOCl₂) (4 mL)
- Sodium hydroxide (NaOH) solution (for off-gas absorption)
- Round-bottom flask (100 mL)
- Constant-pressure dropping funnel with a drying tube
- Ice bath
- Reflux condenser
- Stirring apparatus

Procedure:

- Add 60 mL of methanol to a 100 mL round-bottom flask and cool the flask in an ice bath.
- Slowly add 4 mL of thionyl chloride to the methanol dropwise using a constant-pressure dropping funnel. Ensure the funnel is equipped with a drying tube. The off-gas should be absorbed using a NaOH solution.
- Stir the reaction mixture for 1 hour under ice-bath conditions.
- Add 8 mmol of glycine to the mixture and continue stirring for 30 minutes at room temperature.
- Warm the reaction system to 66 °C and reflux for 6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the glycine spot disappears. A 2% ninhydrin in ethanol solution can be used as a developing agent.
- After the reaction is complete, remove the solvent by evaporation to obtain glycine methyl ester hydrochloride.
- 3.2. Acetyl Chloride Method[2]



This protocol uses acetyl chloride, which reacts with methanol to generate HCl in situ.

Materials:

- Glycine (7.51 g)
- Anhydrous methanol (60 mL)
- Acetyl chloride (23.56 g)
- Acetone (30 mL)
- Reaction vessel with temperature control
- Stirring apparatus
- Vacuum concentrator
- Filtration apparatus

Procedure:

- Maintain the temperature of 60 mL of anhydrous methanol at -5 to 5 °C.
- Add 23.56 g of acetyl chloride dropwise to the methanol.
- After the addition is complete, maintain the reaction at a constant temperature for 1 hour.
- Add 7.51 g of glycine in two portions.
- Raise the temperature of the system to 70 °C and allow the reaction to proceed for 5 hours.
- After the reaction, remove the excess solvent by vacuum concentration.
- Add the residue to 30 mL of acetone and stir for 5 hours.
- Filter the mixture and dry the resulting filter cake under vacuum to obtain glycine methyl ester hydrochloride.



3.3. Hydrogen Chloride Gas Method[2]

This industrial-scale method involves bubbling hydrogen chloride gas directly into a methanolic suspension of glycine.

Materials:

- Glycine (150 g)
- Anhydrous methanol (640 g)
- Hydrogen chloride gas
- Reaction vessel with stirring and temperature control
- Filtration and drying equipment

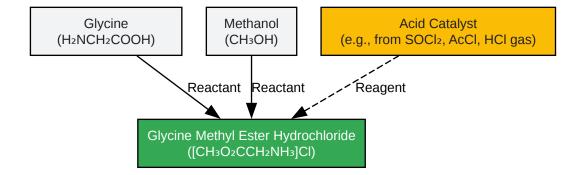
Procedure:

- At room temperature, add 150 g of glycine and 640 g of anhydrous methanol to a reaction vessel and mix thoroughly.
- Introduce chlorine gas into the system at a flow rate of 40 L/h for 20 minutes until the glycine is completely dissolved, while raising the reaction temperature to 45 ±1 °C.
- Maintain the reaction for 0.75 hours until crystals begin to precipitate.
- Continue to introduce chlorine gas at a flow rate of 30 L/h.
- Control the stirring rate at 120 r/min and gradually cool the system to ≤10 °C at a rate of 4
 °C/h.
- Filter the mixture and dry the collected crystals at 100 ±5 °C for 2 hours to obtain white crystalline particles of glycine methyl ester hydrochloride.

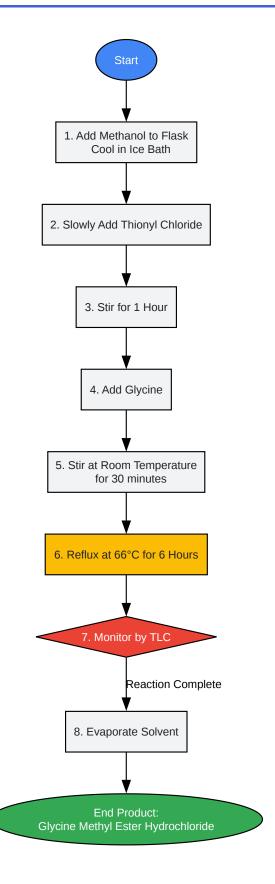
Visualizations

The following diagrams illustrate the synthesis of **glycine methyl ester hydrochloride**.









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